

# Application Notes and Protocols: Preparation of Myristoylated PKI 14-22 Amide Stock Solution

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## Compound of Interest

Compound Name: PKI 14-22 amide, myristoylated

Cat. No.: B612441

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Audience: Researchers, scientists, and drug development professionals.

## Introduction

Myristoylated PKI 14-22 amide is a highly specific and cell-permeable inhibitor of cAMP-dependent protein kinase A (PKA).<sup>[1][2][3]</sup> The addition of a myristoyl group to the N-terminus of the PKI 14-22 peptide enhances its ability to cross cell membranes, making it an effective tool for studying the role of PKA in cellular signaling pathways.<sup>[1][3]</sup> The non-myristoylated version of this peptide is a potent inhibitor of PKA with a  $K_i$  of 36 nM. Proper preparation of a stock solution is critical for accurate and reproducible experimental results. These application notes provide a detailed protocol for the preparation, storage, and handling of myristoylated PKI 14-22 amide stock solutions.

## Physicochemical Properties

A summary of the key properties of myristoylated PKI 14-22 amide is presented in the table below.

Property	Value	Reference
Molecular Weight	1209.5 g/mol	
Formula	C <sub>53</sub> H <sub>100</sub> N <sub>20</sub> O <sub>12</sub>	
Sequence	Myr-Gly-Arg-Thr-Gly-Arg-Arg-Asn-Ala-Ile-NH <sub>2</sub>	
Purity	≥95% (HPLC)	
Appearance	Lyophilized solid	

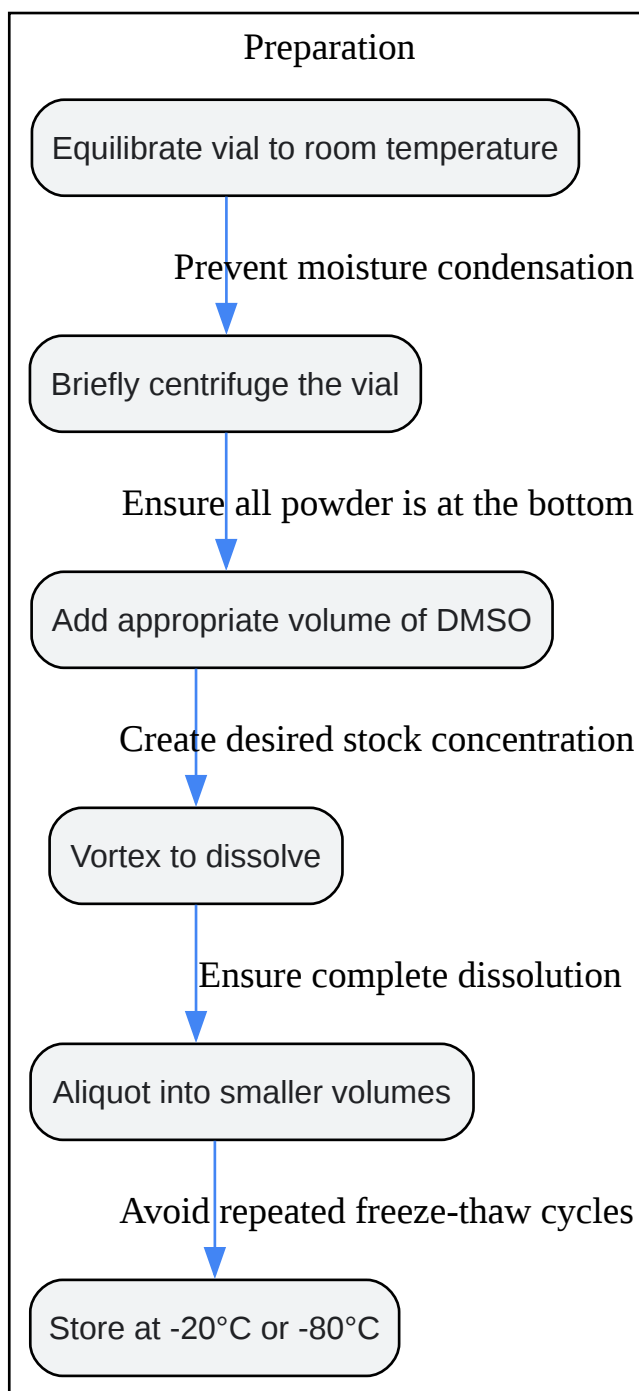
## Experimental Protocol: Stock Solution Preparation

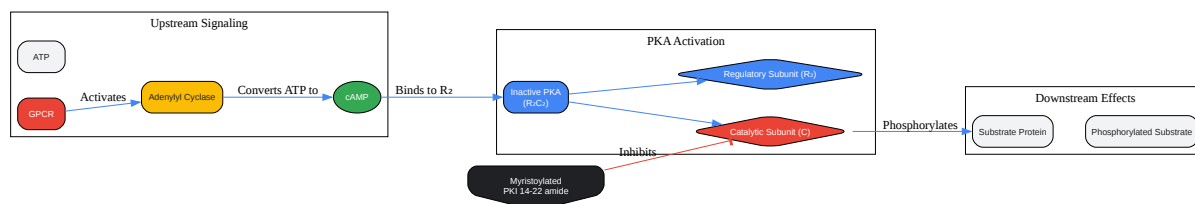
This protocol outlines the steps to reconstitute lyophilized myristoylated PKI 14-22 amide to create a stock solution.

Materials:

- Myristoylated PKI 14-22 amide (lyophilized powder)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, nuclease-free microcentrifuge tubes
- Calibrated pipettes and sterile tips

Workflow for Stock Solution Preparation:





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## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. PKI 14-22 amide, myristoylated | Protein Kinase A | Tocris Bioscience [tocris.com]
- 3. PKA Inhibitor 14-22 Amide, Cell-Permeable, Myristoylated - Calbiochem | 476485 [merckmillipore.com]
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